

Saterinone Hydrochloride: A Deep Dive into its Cardiac Hemodynamic Effects

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Compound of Interest

Compound Name: Saterinone hydrochloride

Cat. No.: B10800993

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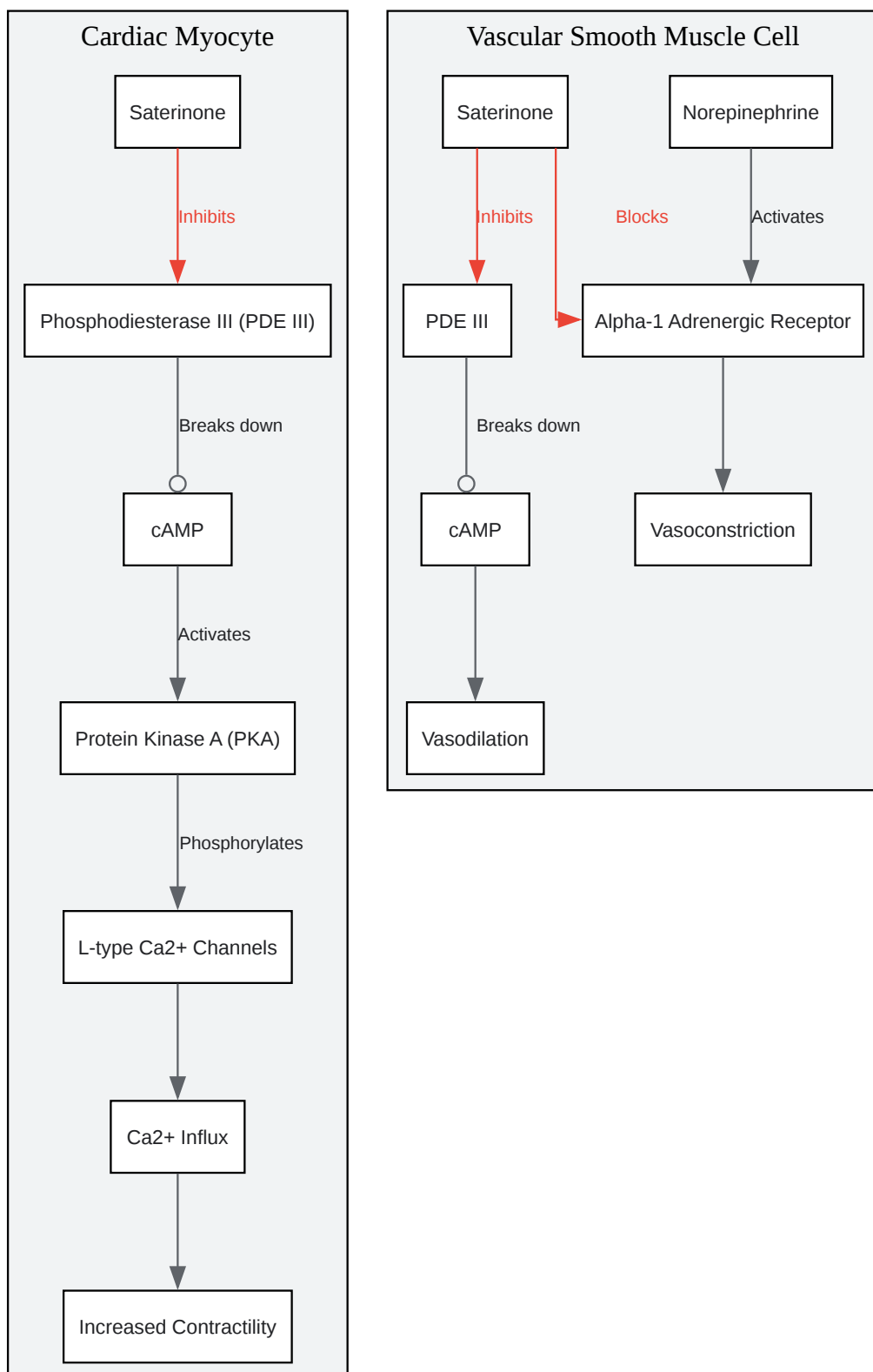
For Researchers, Scientists, and Drug Development Professionals

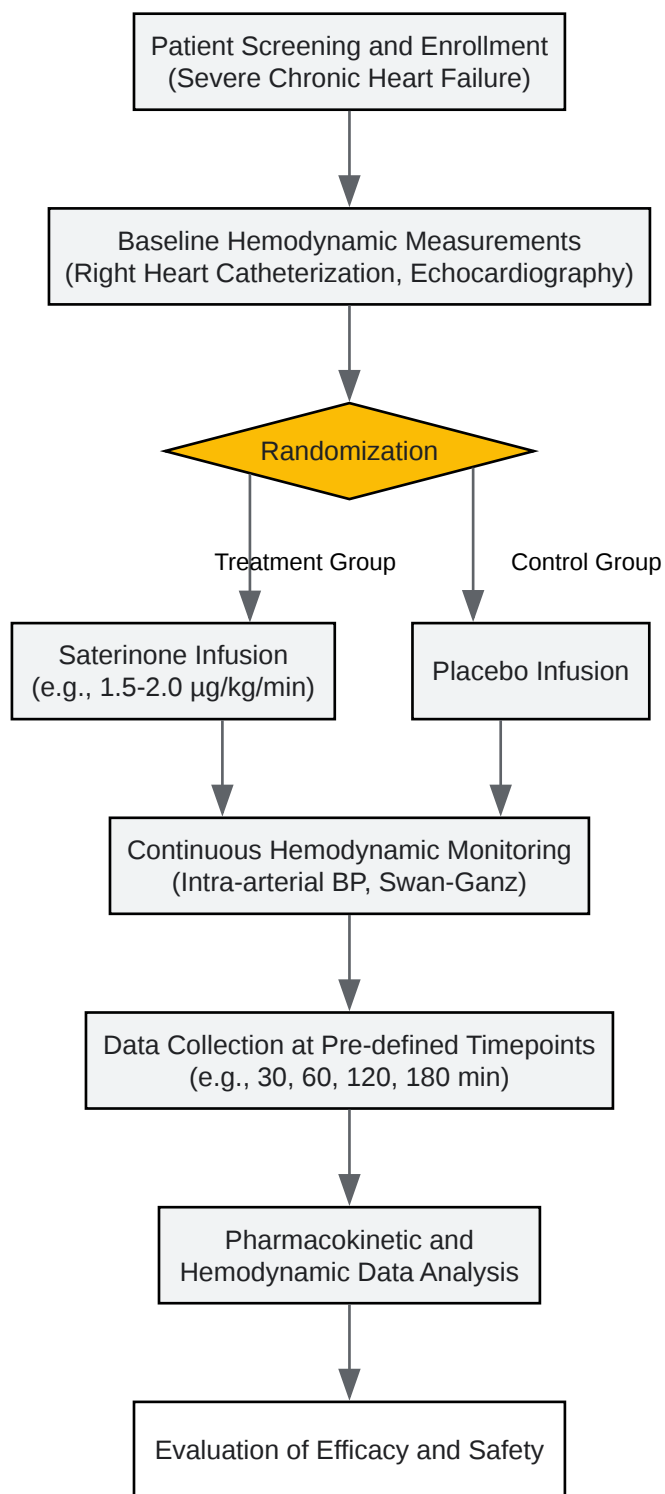
Saterinone hydrochloride, a potent phosphodiesterase III (PDE III) inhibitor with additional alpha-1 adrenergic blocking properties, has demonstrated significant effects on cardiac hemodynamics.[1][2] This technical guide provides a comprehensive overview of its mechanism of action, quantitative effects on key cardiac parameters, and the experimental protocols used to elucidate these effects.

Mechanism of Action

Saterinone exerts its cardiovascular effects through a dual mechanism.[3] As a selective inhibitor of phosphodiesterase III, it prevents the breakdown of cyclic adenosine monophosphate (cAMP) in cardiac and vascular smooth muscle cells.[4] Increased cAMP levels in the myocardium lead to a positive inotropic effect, enhancing contractility.[4] In vascular smooth muscle, elevated cAMP promotes vasodilation.[4]

Simultaneously, saterinone acts as an alpha-1 adrenergic antagonist.[2] This action blocks the vasoconstrictive effects of norepinephrine, further contributing to vasodilation and a reduction in both preload and afterload.[2] This dual-action profile positions saterinone as a compound that can both increase cardiac output and reduce the workload of the heart.[5]





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References

- 1. Hemodynamic and autonomic effects of intravenous saterinone in patients with chronic heart failure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Positive inotropic and vasodilatory actions of saterinone in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Saterinone: A New Dual-Action Drug in the Acute Management of Chronic Heart Failure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Phosphodiesterase Inhibitors - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Saterinone, dobutamine, and sodium nitroprusside: comparison of cardiovascular profiles in patients with congestive heart failure - PubMed [pubmed.ncbi.nlm.nih.gov]
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